

# Personal protective equipment for handling 2,6-Dibromophenol

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## Compound of Interest

Compound Name: 2,6-Dibromophenol

Cat. No.: B046663

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## Essential Safety and Handling Guide for 2,6-Dibromophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,6-Dibromophenol** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

### I. Hazard Identification and Personal Protective Equipment (PPE)

**2,6-Dibromophenol** is a hazardous substance that can cause skin, eye, and respiratory tract irritation.[1] It is harmful if swallowed or in contact with skin.[2] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[1][3]	To prevent eye irritation from dust or splashes.
Hand Protection	Appropriate protective gloves. [1] Nitrile rubber gloves are commonly used.[4] Regularly inspect gloves for degradation or punctures.	To prevent skin irritation and absorption.
Body Protection	A lab coat or chemical-resistant apron and closed-toe shoes. For larger quantities or risk of significant exposure, a complete protective suit may be necessary.[1][5]	To prevent skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required.[1][6] If dust generation is unavoidable and ventilation is inadequate, a NIOSH/MSHA-approved respirator (such as a dust mask type N95) or European Standard EN 149 approved respirator should be worn.[1][7]	To prevent respiratory tract irritation from inhaling dust.

## II. Quantitative Safety and Physical Data

While specific occupational exposure limits for **2,6-Dibromophenol** have not been established by OSHA, NIOSH, or ACGIH, it is crucial to handle it with care due to its irritant properties.[8] The toxicological properties of this substance have not been fully investigated.[1]

Table 2: Physical and Chemical Properties of **2,6-Dibromophenol**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub> O[7]
Molecular Weight	251.90 g/mol [7]
Appearance	Light beige or white solid (powder and chunks) [1][9]
Melting Point	53-57 °C (127.4-134.6 °F)[4]
Boiling Point	255-256 °C (491-492.8 °F) at 740 mmHg[4]

Table 3: Toxicity Information

Endpoint	Value	Species
LD50/LC50	Not available[1]	-
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation[2]	-

### III. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2,6-Dibromophenol** is essential to maintain a safe laboratory environment.

#### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[1]

- Keep the container tightly closed when not in use.[1]

## 2. Preparation and Use:

- Always handle **2,6-Dibromophenol** inside a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure an eyewash station and safety shower are readily accessible.[1]
- Before handling, put on all required PPE as detailed in Table 1.
- Minimize the generation of dust when weighing or transferring the solid.[1]
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the chemical.
- Wash hands thoroughly after handling, even if gloves were worn.[1]

## 3. Spill Response:

- Minor Spills:
  - Evacuate the immediate area.
  - Wearing appropriate PPE, carefully sweep or vacuum up the spilled material. Avoid generating dust.[1]
  - Place the collected material into a suitable, labeled container for disposal.[1]
  - Clean the spill area with an appropriate solvent and then wash with soap and water.
- Major Spills:
  - Evacuate the laboratory and notify the appropriate safety personnel immediately.
  - Restrict access to the area.

- Follow established institutional procedures for large chemical spills.

## IV. Disposal Plan

Proper disposal of **2,6-Dibromophenol** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Collection:

- Collect all waste containing **2,6-Dibromophenol**, including unused product, contaminated PPE, and spill cleanup materials, in a designated and clearly labeled hazardous waste container.

### 2. Disposal Procedure:

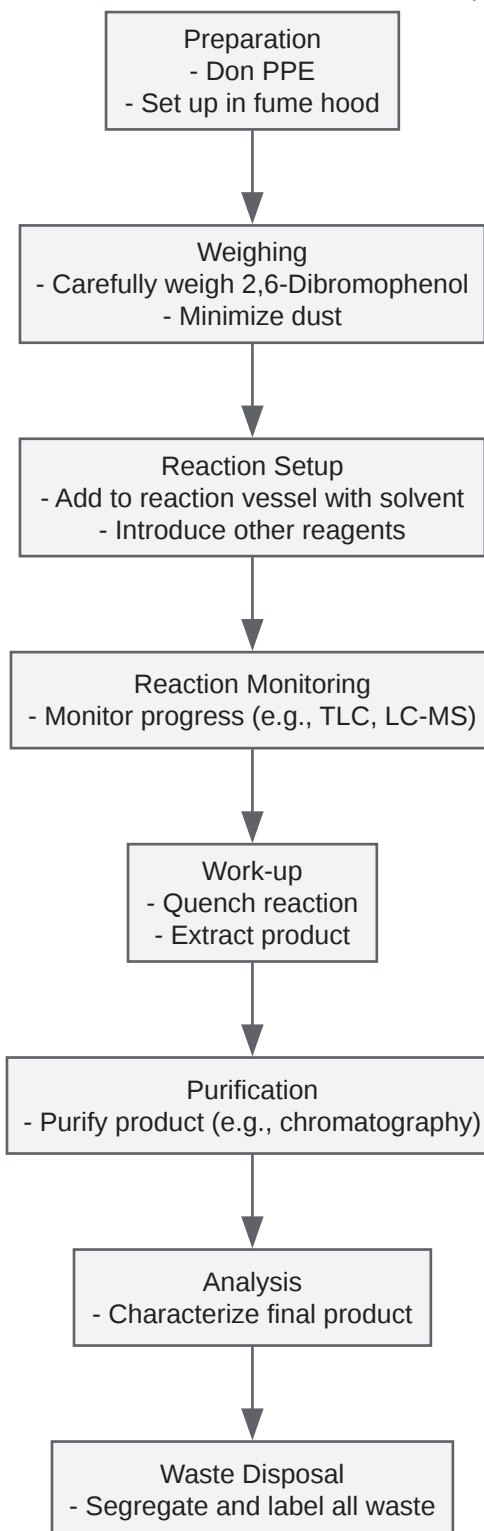
- Dispose of the chemical waste through a licensed professional waste disposal service.[\[2\]](#)
- Do not dispose of **2,6-Dibromophenol** down the drain or in the regular trash.[\[3\]](#)
- All disposal activities must adhere to federal, state, and local environmental regulations.[\[2\]](#)

## V. Experimental Protocol Example: Synthesis Involving 2,6-Dibromophenol

The following is a representative workflow for an experiment where **2,6-Dibromophenol** is used as a starting material. This is for illustrative purposes, and specific experimental details may vary.

Workflow Diagram

## Experimental Workflow: Use of 2,6-Dibromophenol



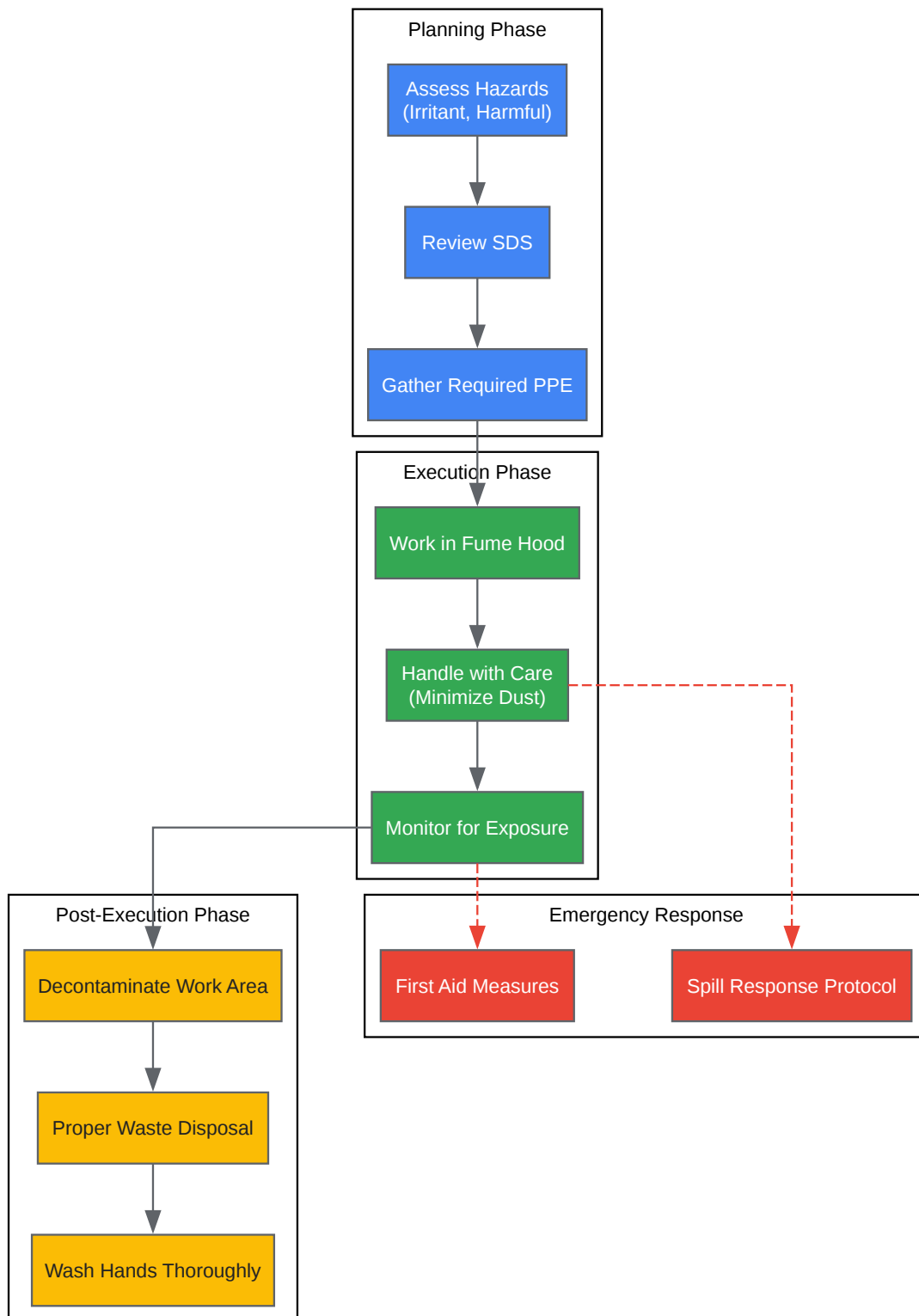
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Caption: A typical experimental workflow involving **2,6-Dibromophenol**.

## VI. Logical Relationship Diagram

This diagram illustrates the logical flow of safety considerations when working with **2,6-Dibromophenol**.

## Safe Handling Workflow for 2,6-Dibromophenol

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **2,6-Dibromophenol**.



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